

Trimethylolpropane monoallyl ether physicochemical characteristics

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Compound of Interest

Compound Name: *Trimethylolpropane monoallyl ether*

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An In-depth Technical Guide to the Physicochemical Characteristics of **Trimethylolpropane Monoallyl Ether**

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of **Trimethylolpropane Monoallyl Ether** (TMPME), a versatile monomer with significant applications in polymer chemistry and materials science.

Core Physicochemical Characteristics

Trimethylolpropane monoallyl ether is an organic compound notable for its dual functionality, possessing both hydroxyl and allyl groups.^[1] This structure allows it to be used in a variety of chemical reactions, including esterification, urethane formation, and polymerization.^[1] It typically presents as a clear, colorless to pale yellow, viscous liquid.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **Trimethylolpropane Monoallyl Ether**, compiled from various sources for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O ₃	[1][4][5]
Molecular Weight	174.24 g/mol	[1][4][5]
Appearance	Clear, colorless, viscous liquid	[1][2][3]
Boiling Point	160 °C @ 33 mmHg (lit.); 160.5 °C @ 25 mbar	[1][3][5]
Melting Point	-10 °C	[3][5]
Density	1.01 g/mL @ 25 °C (lit.)	[1][3][5]
Refractive Index	n _{20/D} 1.467 (lit.)	[1][5]
Water Solubility	10 g/L @ 20 °C; slightly soluble	[3][5]
Vapor Pressure	0.035 Pa @ 25 °C	[5]
Flash Point	>230 °F; 113 °C (closed cup)	[5]
pKa (Predicted)	14.25 ± 0.10	[5]
LogP	1.4 @ 20 °C	[5]
CAS Number	682-11-1	[1][2][4]

Experimental Protocols: Synthesis

The most common and industrially significant method for synthesizing **Trimethylolpropane Monoallyl Ether** is a variant of the Williamson ether synthesis.[1][6] This process is designed to control the degree of etherification on the parent polyol, trimethylolpropane (TMP).[1]

Williamson Ether Synthesis for Trimethylolpropane Monoallyl Ether

This protocol involves two main stages: the formation of a trimethylolpropane alkali metal salt, followed by its reaction with an allyl halide.[1][7]

Materials:

- Trimethylolpropane (TMP)
- Alkali metal hydroxide (e.g., solid Sodium Hydroxide or Potassium Hydroxide)
- Allyl halide (e.g., Allyl Chloride)
- Azeotropic solvent (e.g., Butyl Ether)
- Nitrogen gas (for inert atmosphere)

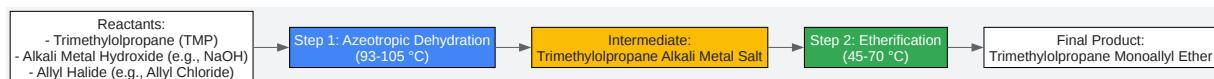
Procedure:

- Formation of the Alkali Metal Salt:
 - In a reaction vessel equipped with a stirrer, thermometer, and azeotropic distillation setup, combine Trimethylolpropane, the alkali metal hydroxide, and the azeotropic solvent.[7]
 - Heat the mixture to a temperature range of 93-105 °C to carry out azeotropic dehydration, continuously removing water until its formation ceases.[7] This step is crucial for driving the reaction towards the formation of the trimethylolpropane alkali metal salt.[1]
- Etherification Reaction:
 - Cool the reaction mixture to a temperature between 45-70 °C.[7]
 - Slowly add the allyl chloride to the reaction mixture.[7] The reaction is an SN2 nucleophilic substitution where the naphthoxide ion acts as the nucleophile and attacks the electrophilic 1-bromobutane.[6]
 - Maintain the reaction at this temperature for 2 to 5 hours with continuous stirring to facilitate the etherification.[7]
- Work-up and Purification:
 - After the reaction is complete, cool the mixture and wash it with water to dissolve the generated salt.[7]

- The organic layer is separated.[7]
- The crude product is then purified by vacuum distillation to obtain **Trimethylolpropane Monoallyl Ether**.[7]

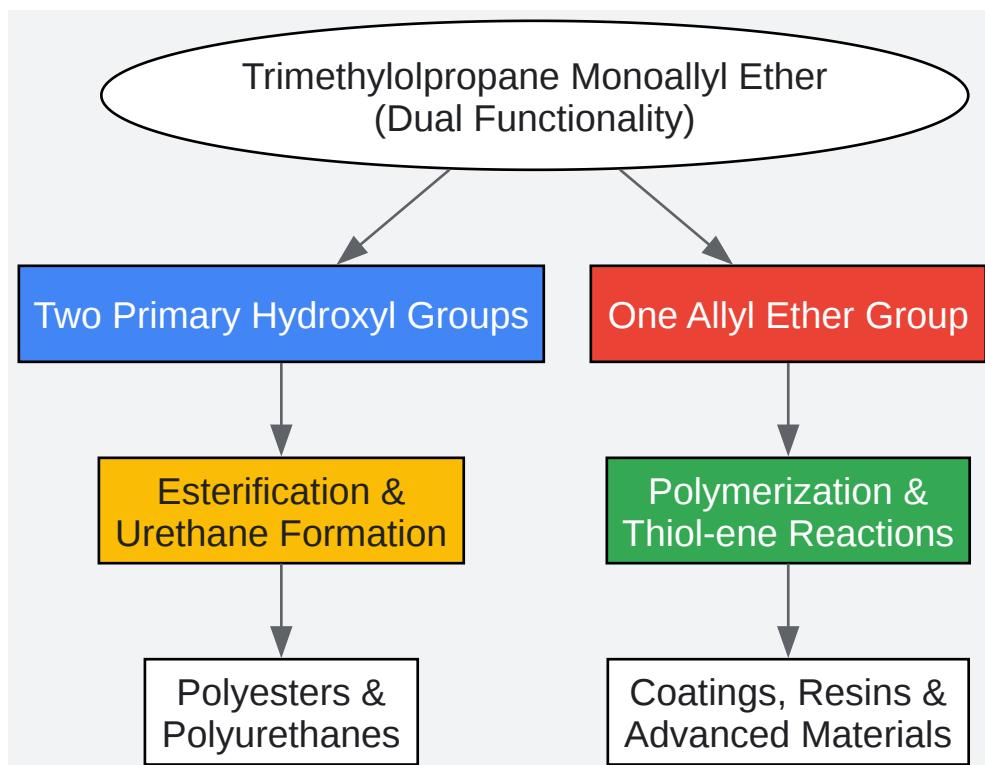
Visualizations

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Williamson Ether Synthesis workflow for **Trimethylolpropane Monoallyl Ether**.



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Caption: Relationship between TMPME's functional groups and its applications.

Applications and Safety

The unique structure of TMPME makes it a valuable component in various industrial applications. It is extensively used as a monomer in the synthesis of polyesters, polyurethanes, and acrylic resins.^[1] A primary application is in the coatings industry, where it acts as a reactive diluent and crosslinking agent, contributing to durability and high gloss in automotive finishes and UV-curable coatings.^{[1][8]}

Safety Information: **Trimethylolpropane monoallyl ether** is classified as an irritant, causing skin, eye, and respiratory tract irritation.^{[3][4]} Appropriate personal protective equipment, including gloves, and eye protection, should be used when handling this chemical.^[3] It is recommended to store the compound in sealed containers in a cool, dry place, protected from direct sunlight.^[9] Exposure to oxygen can lead to the formation of peroxides; therefore, sealing containers under an inert gas like nitrogen is advised.^[9]

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